

Allyl Methyl Disulfide: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Allyl methyl disulfide*

CAS No.: 2179-58-0

Cat. No.: B1223162

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An In-depth Technical Guide on **Allyl Methyl Disulfide** (AMDS) for Researchers, Scientists, and Drug Development Professionals.

This guide provides a comprehensive overview of the chemical and physical properties, experimental protocols, and biological significance of **allyl methyl disulfide** (AMDS), a key organosulfur compound found in garlic (*Allium sativum*).

Core Molecular Information

Allyl methyl disulfide is a volatile organic compound that contributes to the characteristic aroma of garlic. It is a subject of interest in various scientific fields due to its potential biological activities.

Molecular Formula and Structure

The chemical formula for **allyl methyl disulfide** is C₄H₈S₂. The molecule consists of an allyl group and a methyl group linked by a disulfide bond.

Molecular Weight

The molecular weight of **allyl methyl disulfide** is approximately 120.24 g/mol .

Quantitative Data Summary

The following tables summarize the key physical, chemical, and analytical data for **allyl methyl disulfide** for easy reference and comparison.

Property	Value	Reference
Molecular Formula	C4H8S2	[1][2][3]
Molecular Weight	120.24 g/mol	[2]
CAS Number	2179-58-0	[2]
Appearance	Colorless to light orange/yellow clear liquid	[3]
Purity	>90.0% (GC)	[3]
Density	1.022 g/cm ³	
Boiling Point	141.4 °C at 760 mmHg	
Flash Point	43.2 °C	
Refractive Index	1.529	

Spectroscopic Data	Value	Reference
GC-MS Fragments (m/z)	120, 73, 41, 39, 45	
¹ H NMR	Data available in spectral databases	
¹³ C NMR	Data available in spectral databases	

Experimental Protocols

This section provides detailed methodologies for the synthesis and analysis of **allyl methyl disulfide**, critical for researchers working with this compound.

Synthesis of Allyl Methyl Disulfide

While a specific, detailed protocol for the synthesis of **allyl methyl disulfide** is not readily available in the reviewed literature, a general and plausible method can be inferred from the synthesis of similar unsymmetrical disulfides. This would typically involve the reaction of an appropriate thiol with a sulfenyl halide or the reaction between two different thiols under oxidative conditions. A more direct approach involves the reaction of sodium methyl disulfide with an allyl halide.

General Procedure:

- **Preparation of Sodium Methyl Disulfide:** Methyl disulfide is reacted with a strong base, such as sodium hydride, in an inert solvent like tetrahydrofuran (THF) to generate the sodium salt of methyl disulfide.
- **Reaction with Allyl Halide:** Allyl bromide or allyl chloride is added dropwise to the solution of sodium methyl disulfide at a controlled temperature, typically 0 °C to room temperature.
- **Workup:** The reaction mixture is quenched with water and the product is extracted with an organic solvent (e.g., diethyl ether or dichloromethane).
- **Purification:** The organic layer is dried over anhydrous sodium sulfate, and the solvent is removed under reduced pressure. The crude product can be further purified by distillation or column chromatography.

GC-MS Analysis of Allyl Methyl Disulfide

The following protocol is adapted from methodologies for analyzing volatile sulfur compounds.

Sample Preparation (Headspace SPME):

- Place 5 mL of the liquid sample into a 20 mL headspace vial.
- For enhanced release of volatile compounds, add a magnetic stir bar and a salting-out agent (e.g., 1 g of NaCl).

- Seal the vial with a magnetic crimp cap with a PTFE/silicone septum.

HS-SPME Extraction:

- Place the vial in a temperature-controlled autosampler tray (e.g., at 40°C).
- Expose a 50/30 µm DVB/CAR/PDMS SPME fiber to the headspace of the sample for 30 minutes with agitation.

GC-MS Analysis:

- Injector: Splitless mode, 250°C.
- Column: DB-FFAP, 30 m x 0.25 mm ID, 0.25 µm film thickness.
- Carrier Gas: Helium at a constant flow of 1.0 mL/min.
- Oven Program: 40°C for 5 min, ramp to 240°C at 8°C/min, hold for 5 min.
- MS Transfer Line: 250°C.
- Ion Source: 230°C.
- MS Mode: Selected Ion Monitoring (SIM) mode, monitoring m/z 73 for allyl methyl sulfide.

Biological Significance and Signaling Pathways

Allyl methyl disulfide is a known metabolite of garlic consumption and has been investigated for its biological activities, including anti-inflammatory and antioxidant effects.

Metabolic Pathway of Allyl Methyl Disulfide from Allicin

Upon ingestion of garlic, the precursor alliin is converted to the unstable compound allicin. Allicin is then rapidly metabolized to various organosulfur compounds, including diallyl disulfide (DADS). DADS is further metabolized to allyl mercaptan, which is then methylated to form **allyl methyl disulfide**.

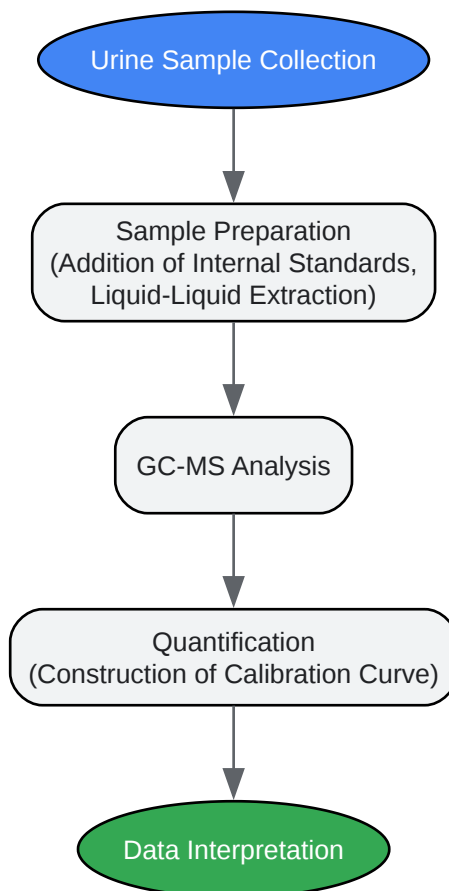
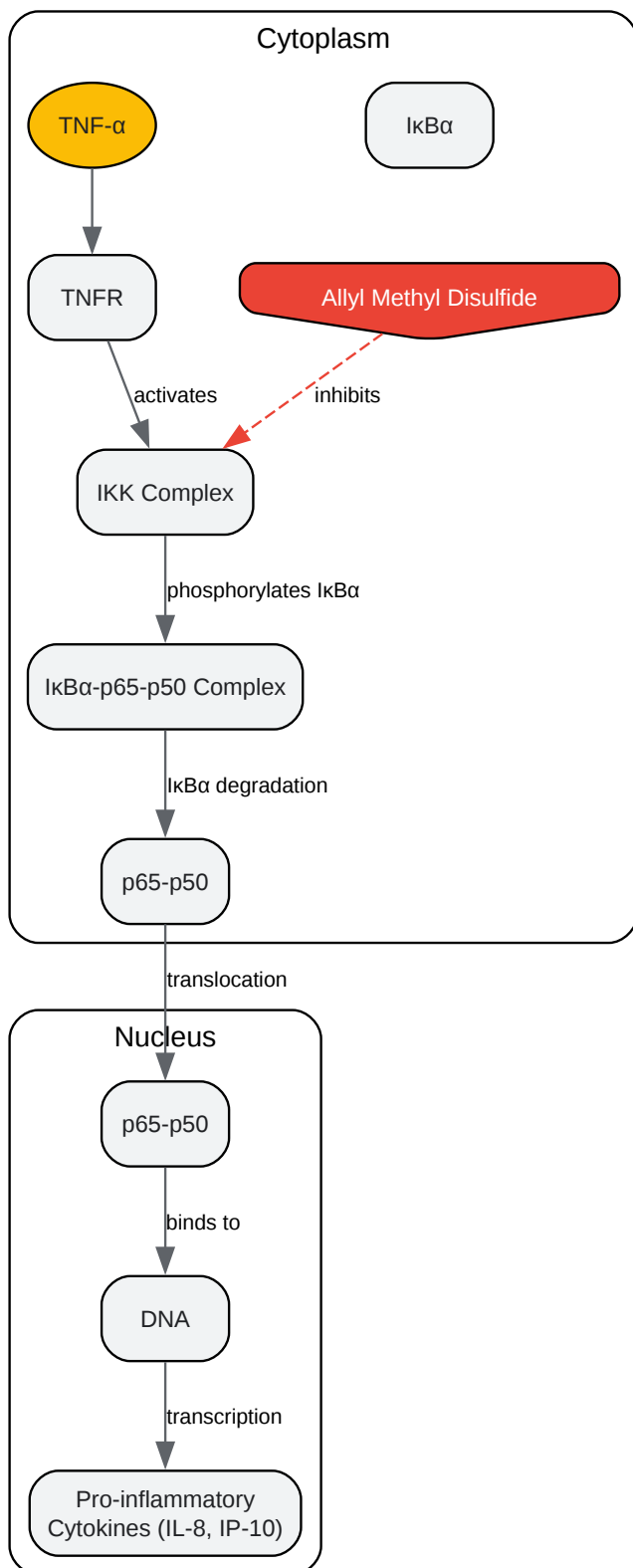


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Caption: Metabolic conversion of alliin to **allyl methyl disulfide**.

Inhibition of the NF- κ B Signaling Pathway

Research has shown that **allyl methyl disulfide** can inhibit the secretion of pro-inflammatory cytokines such as IL-8 and IP-10 in intestinal epithelial cells. This inhibitory effect is mediated, at least in part, through the suppression of the NF- κ B signaling pathway. AMDS has been observed to inhibit the degradation of I κ B α and the subsequent translocation of the NF- κ B p65 subunit into the nucleus.



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